

Application Notes and Protocols for Reactions of Einecs 299-589-7

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Audience: Researchers, scientists, and drug development professionals.

Introduction

This document provides detailed application notes and experimental protocols for the synthesis and handling of the chemical compound identified by **Einecs 299-589-7**. This compound is chemically defined as benzenesulphonic acid, compound with 2,2'-iminodiethanol (1:1). Its CAS number is 93893-02-8, and the molecular formula is C₁₀H₁₇NO₅S.

This substance is an acid-base salt formed from the strong aromatic acid, benzenesulphonic acid, and the weak base, diethanolamine. Its primary utility is anticipated in areas where a water-soluble, organic salt of benzenesulphonic acid is required, such as in the formulation of surfactants, as a catalyst in certain organic reactions, or as a counterion in pharmaceutical preparations. This document will detail the synthetic route starting from benzene, followed by the neutralization reaction to form the final salt.

Chemical and Physical Properties

A summary of the key chemical and physical properties of the reactants and the final product is presented in Table 1. This data is essential for safe handling, reaction setup, and purification.



Compoun d	Molecular Formula	Molar Mass (g/mol)	Appearan ce	Melting Point (°C)	Boiling Point (°C)	Solubility
Benzene	C ₆ H ₆	78.11	Colorless liquid	5.5	80.1	Insoluble in water; soluble in organic solvents
Fuming Sulfuric Acid (Oleum)	H ₂ SO ₄ + SO ₃	Variable	Colorless to yellowish, fuming liquid	Variable	Variable	Reacts violently with water
Benzenesu Iphonic Acid	C ₆ H ₆ O₃S	158.18	Colorless crystalline solid	51 (anhydrous)	190	Soluble in water and ethanol
Diethanola mine	C4H11NO2	105.14	Colorless, viscous liquid or solid	28	268-270	Soluble in water and ethanol
Einecs 299-589-7	C10H17NO5 S	263.31	White to off-white solid (expected)	Not available	Not available	Expected to be soluble in water

Experimental Protocols

The synthesis of **Einecs 299-589-7** is a two-step process:

- Step 1: Synthesis of Benzenesulphonic Acid via Electrophilic Aromatic Sulfonation of Benzene.
- Step 2: Formation of the Diethanolamine Salt via Acid-Base Neutralization.

Methodological & Application





Objective: To synthesize benzenesulphonic acid from benzene using fuming sulfuric acid.

Materials:

- Benzene (C₆H₆)
- Fuming sulfuric acid (20% SO₃)
- Sodium chloride (NaCl)
- · Diethyl ether
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask with a reflux condenser and a dropping funnel
- · Heating mantle
- Ice bath
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- Reaction Setup: In a fume hood, equip a 250 mL round-bottom flask with a reflux condenser and a dropping funnel. Place the flask in a heating mantle.
- Sulfonation: Carefully add 100 mL of fuming sulfuric acid to the flask. Heat the acid to 40 °C.
- Slowly add 40 mL of benzene through the dropping funnel over a period of 30 minutes while maintaining the reaction temperature between 40-50 °C.
- After the addition is complete, continue to heat the mixture at 50 °C for 2 hours with continuous stirring.



- Work-up and Isolation: Allow the reaction mixture to cool to room temperature and then
 carefully pour it into a beaker containing 500 mL of ice-cold saturated sodium chloride
 solution. This will precipitate the sodium benzenesulfonate.
- Filter the precipitate and wash it with a small amount of cold saturated sodium chloride solution.
- To obtain the free acid, dissolve the sodium benzenesulfonate salt in a minimal amount of hot water and add concentrated hydrochloric acid until the solution is strongly acidic.
- Cool the solution in an ice bath to crystallize the benzenesulphonic acid.
- Filter the crystals, wash with a small amount of ice-cold water, and dry them under vacuum.

Expected Yield: Approximately 70-80 g (89-100% theoretical yield, though practical yields may be lower).

Objective: To synthesize the diethanolamine salt of benzenesulphonic acid via a neutralization reaction.

Materials:

- Benzenesulphonic acid (from Protocol 1)
- Diethanolamine (C₄H₁₁NO₂)
- Ethanol
- Diethyl ether
- Beaker
- Magnetic stirrer and stir bar
- Ice bath
- Büchner funnel and filter paper



Procedure:

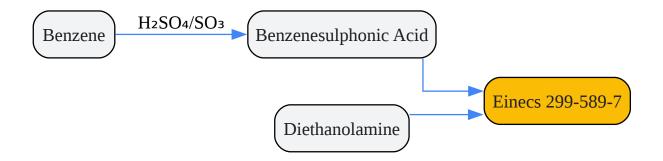
- Dissolution: In a 250 mL beaker, dissolve 15.8 g (0.1 mol) of benzenesulphonic acid in 100 mL of ethanol with stirring.
- Neutralization: In a separate container, dissolve 10.5 g (0.1 mol) of diethanolamine in 50 mL of ethanol.
- Slowly add the diethanolamine solution to the benzenesulphonic acid solution with continuous stirring. The reaction is exothermic, so maintain the temperature below 40 °C, using an ice bath if necessary.
- After the addition is complete, continue stirring the mixture at room temperature for 1 hour to ensure the reaction goes to completion.
- Precipitation and Isolation: Slowly add 200 mL of diethyl ether to the reaction mixture with stirring to precipitate the salt.
- Cool the mixture in an ice bath for 30 minutes to maximize precipitation.
- Collect the white precipitate by vacuum filtration using a Büchner funnel.
- Wash the precipitate with a small amount of cold diethyl ether.
- Dry the product in a vacuum oven at 50 °C to a constant weight.

Expected Yield: Approximately 23-25 g (87-95% theoretical yield).

Visualizations

The synthesis of **Einecs 299-589-7** proceeds through two main steps as illustrated in the following diagram.



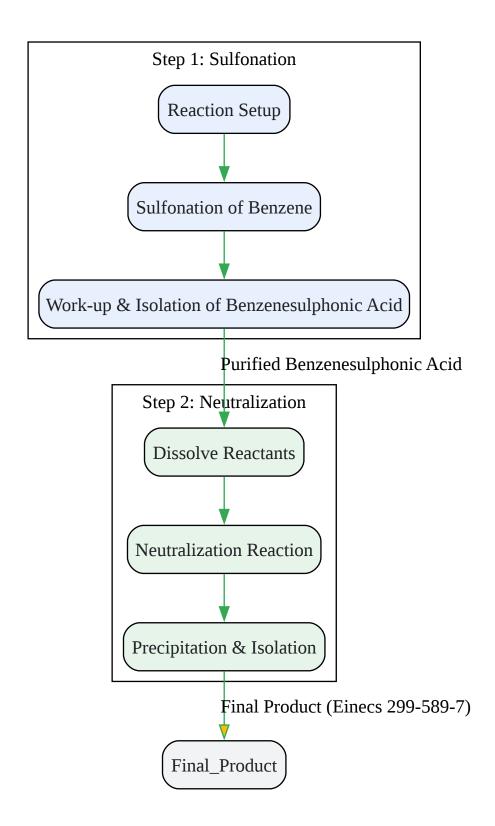


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Caption: Synthetic pathway for Einecs 299-589-7.

The following diagram outlines the general workflow for the synthesis and isolation of the target compound.





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Caption: Experimental workflow for the synthesis of Einecs 299-589-7.



Concluding Remarks

The protocols described in this document provide a comprehensive guide for the synthesis of **Einecs 299-589-7**. Researchers and scientists can utilize these methods for the preparation of this compound for further studies and applications. Standard laboratory safety precautions should be followed, particularly when handling corrosive reagents like fuming sulfuric acid and when working with flammable solvents. The provided workflows and reaction diagrams offer a clear visual representation of the experimental process.

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